Technical Support Center: Spectral Analysis of Methane, di-sec-butoxy-

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Compound of Interest

Compound Name:	*Methane, di-sec-butoxy-*
CAS No.:	*2568-92-5*
Cat. No.:	*B13781111*

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Case ID: NMR-2568-92-5 | Molecule: Formaldehyde di-sec-butyl acetal Status: Active | Level: Tier 3 (Advanced Structural Elucidation)

Executive Summary

Interpreting the NMR spectrum of **Methane, di-sec-butoxy-** (CAS: 2568-92-5) is a frequent source of confusion due to its stereochemical complexity. Unlike simple linear acetals, this molecule possesses two chiral centers (at the sec-butyl methine positions), resulting in a mixture of stereoisomers (

and

).

The Core Challenge: Users often mistake the resulting signal doubling and complex splitting patterns for sample impurities. This guide provides the definitive workflow to distinguish intrinsic stereochemical features from actual contamination.

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Module 1: The "Ghost Peak" Phenomenon (Stereoisomerism)

User Question:"My sample is 99% pure by GC, but the

H NMR shows double peaks for the methine and methyl groups. Is my solvent contaminated?"

Technical Diagnosis: This is likely not contamination. It is a result of diastereomerism. Synthesizing this acetal from racemic 2-butanol yields a statistical mixture of stereoisomers:

- -isomer (

  and

  ): The enantiomeric pair.[1]
- -isomer (

  ): The achiral diastereomer.

Because the

and

forms are diastereomers of each other, they are magnetically non-equivalent. They will resonate at slightly different chemical shifts (

ppm).

Visual Logic: The following diagram illustrates the origin of the signal doubling:

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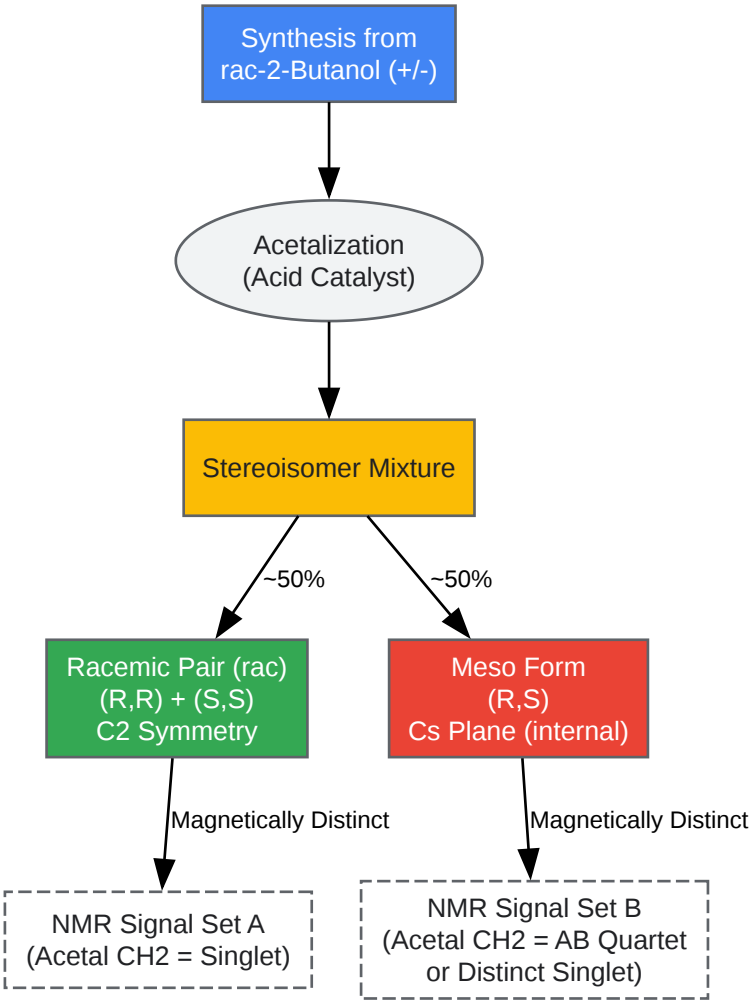

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Figure 1: Stereochemical pathways leading to signal duplication in the NMR spectrum.

Module 2: The Acetal Methylene Mystery ( )

User Question:"I expect a singlet at 4.7 ppm for the

group. Instead, I see a singlet superimposed on a complex multiplet (or two distinct singlets). Why?"

Technical Diagnosis: This is the definitive signature of diastereotopicity.

- In the

  -isomer (

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symmetry): The two protons on the central carbon are homotopic (interchangeable by the

axis).

- Result: They appear as a sharp Singlet.

- In the

-isomer (

symmetry): The central carbon sits between an (

) center and an (

) center. While the molecule has a plane of symmetry, the two protons on the central methylene are diastereotopic (pro-R vs pro-S relationship relative to the chiral centers).[2][3]

- Result: They form an AB System (two doublets with a large geminal coupling,

  Hz). In lower resolution instruments, this may appear as a broad peak or a second singlet slightly shifted from the

  signal.

Actionable Protocol:

- Do not integrate the entire 4.6–4.8 ppm region as 2H.
- Check the ratio.[1][2][3] If synthesized statistically, the integral of the "Singlet" (

) vs. the "AB/Second Singlet" (

) should be roughly 1:1.

Module 3: Impurity Profiling vs. Spectral Complexity

User Question:"How do I distinguish the isomer peaks from actual hydrolysis byproducts like 2-butanol?"

Troubleshooting Guide: Use the table below to map your signals. Isomer peaks will always appear in pairs (roughly equal intensity), whereas impurities will vary.

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Reference Data Table:

H NMR (CDCl

, 400 MHz)

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Moiety	Proton Type	Approx.[1][2][3][4][5][6][7][8] Shift ( )	Multiplicity	Notes
Acetal		4.65 – 4.75	Singlet + AB Quartet	Diagnostic Region. Overlap of (s) and (AB/s).
Methine		3.60 – 3.75	Multiplet (sextet-like)	Two overlapping sets of multiplets.
Impurity	2-Butanol ( )	3.70 – 3.80	Broad Multiplet	Look for broad -OH singlet (variable).
Methylene		1.40 – 1.60	Complex Multiplet	Highly second-order. Diastereotopic protons within the ethyl group.
Methyl		1.10 – 1.15	Doublet (Hz)	Appears as two closely spaced doublets.
Methyl		0.85 – 0.95	Triplet (Hz)	Appears as two closely spaced triplets.
Impurity	Formaldehyde	9.0 – 10.0	Singlet	Rare. Usually polymerizes to paraformaldehyde (s, ~5.2 ppm).

Module 4: Advanced Verification Protocol

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If the 1D spectrum is ambiguous, perform the following validation workflow.

Step-by-Step Experimentation

- Doping Test (The "Gold Standard"):
  - Add a micro-spatula of pure

    -2-butanol to the NMR tube.
  - Observation: If the "impurity" peaks grow, it is hydrolysis. If the peaks remain unchanged and new peaks appear, the original complexity is intrinsic to the acetal.
- Solvent Switch:
  - If using CDCl

    , switch to C

    D

    (Benzene-d6).
  - Rationale: Benzene induces an ASIS (Aromatic Solvent-Induced Shift) effect. It often resolves the overlapping

    signals in the methyl region, turning a blob into distinct doublets/triplets.
- HSQC (Heteronuclear Single Quantum Coherence):
  - Run a standard HSQC.
  - Success Criteria: The central acetal protons (4.7 ppm) should correlate to a single carbon signal (approx 93-95 ppm) if it is a pure mixture of isomers. If you see correlations to different carbons, you have chemical impurities.

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